

# Essential Safety and Logistical Information for Handling Pebulate

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## Compound of Interest

Compound Name: *Pebulate*

Cat. No.: *B075496*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like the herbicide **Pebulate** is paramount. This document provides immediate, procedural guidance on personal protective equipment (PPE), operational plans for handling and storage, and proper disposal methods.

## Personal Protective Equipment (PPE)

When handling **Pebulate**, which is a thiocarbamate herbicide, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.[\[1\]](#) The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment
Hand Protection	Chemical-resistant gauntlet gloves that extend up the forearm. <a href="#">[2]</a> Do not use leather or fabric gloves. <a href="#">[2]</a> Wash the outside of gloves before removal. <a href="#">[3]</a> <a href="#">[4]</a>
Eye and Face Protection	Chemical splash goggles and a face shield, especially when mixing or there is a risk of splashing. <a href="#">[2]</a> Eyewear should meet ANSI Z87.1 impact-resistance specifications. <a href="#">[1]</a>
Body Protection	Long-sleeved shirt and long pants at a minimum. <a href="#">[5]</a> For higher exposure activities, a chemical-resistant suit or apron should be worn. <a href="#">[1]</a> <a href="#">[6]</a>
Footwear	Chemical-resistant boots. Pant legs should be worn outside of the boots to prevent pesticides from entering. <a href="#">[5]</a> <a href="#">[6]</a>
Respiratory Protection	An air-purifying respirator may be necessary depending on the operation and ventilation. <a href="#">[1]</a> Consult the safety data sheet (SDS) for specific requirements.

## Hazard Summary for Pebulate

Hazard Classification	Description
Acute Oral Toxicity	Category 4: Harmful if swallowed. <a href="#">[7]</a>
Eye Irritation	Causes moderate eye irritation. <a href="#">[3]</a>
Aquatic Toxicity	Toxic to aquatic life with long-lasting effects. <a href="#">[7]</a>
Primary Hazards	Irritant. <a href="#">[8]</a>

## Operational and Disposal Plans

### Handling and Storage:

- Storage: Store **Pebulate** in its original, labeled container in a cool, dry, and well-ventilated area.[3][9] The storage area should be locked and inaccessible to unauthorized personnel.[9][10] Avoid storing near food, feed, or water supplies.[9][10]
- Handling: Avoid contact with skin, eyes, or clothing.[3] Wash hands thoroughly with soap and water after handling and before eating, drinking, or using the toilet.[3] If clothing becomes contaminated, remove it immediately, wash the affected skin area, and put on clean clothes. [3][4]

#### Spill Response:

In the event of a spill, immediate and appropriate action is necessary to prevent contamination and exposure.

- Isolate the Area: Isolate the spill or leak area for at least 50 meters (150 feet) for liquids.[11]
- Containment: Stop the leak if it can be done without risk.[8][11] Cover the spill with a plastic sheet or tarp to minimize spreading.[8][11] Use absorbent materials like clay, sand, or commercial absorbents to contain the spill.[10]
- Cleanup: Do not touch or walk through the spilled material.[8][11] Cleanup should be conducted by trained personnel wearing appropriate PPE.[11]
- Disposal: Dispose of contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[12]

#### Disposal of **Pebulate** Waste:

Proper disposal of **Pebulate** and its containers is critical to prevent environmental contamination.

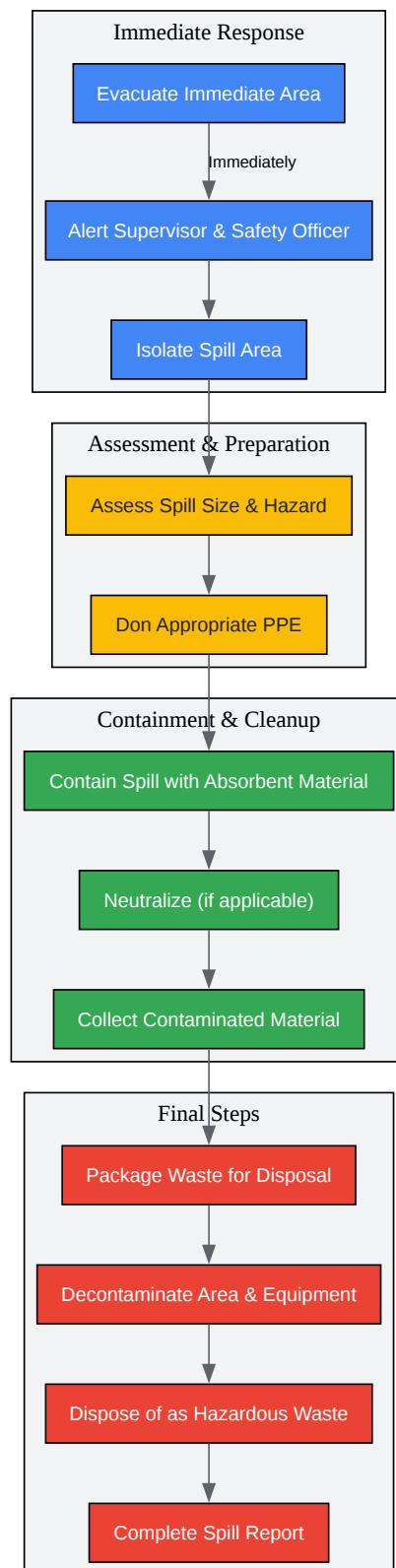
- Unused Product: Wastes resulting from the use of this product should be disposed of on-site or at an approved waste disposal facility.[3] For small quantities, contact your local hazardous waste disposal program.[13][14]
- Empty Containers: Do not reuse empty containers.[14] Triple rinse containers, adding the rinsate to the application tank.[10] Puncture and dispose of empty containers in a sanitary

landfill, or by other procedures approved by state and local authorities.[12]

- Contaminated Clothing: Clothing that is drenched or heavily contaminated should be disposed of as hazardous waste.[15]

## Experimental Workflow: Pebulate Spill Response

The following diagram outlines the procedural steps for responding to a **Pebulate** spill in a laboratory setting.

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Caption: Workflow for a **Pebulate** spill response.

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## References

- 1. extension.missouri.edu [extension.missouri.edu]
- 2. CCOHS: Landscaping - Pesticides - Personal Protective Equipment [ccohs.ca]
- 3. cdms.net [cdms.net]
- 4. assets.greenbook.net [assets.greenbook.net]
- 5. MSU Extension | Montana State University [apps.msuextension.org]
- 6. osha.oregon.gov [osha.oregon.gov]
- 7. hpc-standards.com [hpc-standards.com]
- 8. Pebulate | C10H21NOS | CID 14215 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. greenwayweedsolutions.com [greenwayweedsolutions.com]
- 10. umass.edu [umass.edu]
- 11. PEBULATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 12. PEBULATE CAS#: 1114-71-2 [m.chemicalbook.com]
- 13. PI-18/PI010: Proper Disposal of Pesticide Waste [edis.ifas.ufl.edu]
- 14. Disposal of Pesticides [npic.orst.edu]
- 15. epa.gov [epa.gov]
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